

Structural Elucidation of 1-Butyl-4-nitrobenzene: A Spectroscopic Comparison

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Butyl-4-nitrobenzene

CAS No.: 20651-75-6

Cat. No.: B1266289

[Get Quote](#)

A detailed guide for researchers, scientists, and drug development professionals on the structural characterization of **1-butyl-4-nitrobenzene** using ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry, with a comparative analysis against its ortho and meta isomers.

The definitive identification of an organic molecule is paramount in chemical research and drug development. Spectroscopic techniques provide a powerful toolkit for elucidating molecular structures. This guide focuses on the structural characterization of **1-butyl-4-nitrobenzene**, providing a comprehensive analysis of its spectroscopic data and a comparative overview with its structural isomers, 1-butyl-2-nitrobenzene and 1-butyl-3-nitrobenzene.

Spectroscopic Data Comparison

The following tables summarize the key spectroscopic data for **1-butyl-4-nitrobenzene** and its ortho and meta isomers, facilitating a clear comparison.

^1H NMR Spectroscopy Data (δ , ppm)

Protons	1-Butyl-4-nitrobenzene	1-Butyl-2-nitrobenzene	1-Butyl-3-nitrobenzene
Aromatic-H	~8.15 (d), ~7.45 (d)	~7.2-7.8 (m)	~7.4-8.0 (m)
-CH ₂ - (benzylic)	~2.70 (t)	~2.85 (t)	~2.65 (t)
-CH ₂ -	~1.65 (m)	~1.60 (m)	~1.60 (m)
-CH ₂ -	~1.35 (m)	~1.35 (m)	~1.35 (m)
-CH ₃	~0.95 (t)	~0.95 (t)	~0.90 (t)

¹³C NMR Spectroscopy Data (δ, ppm)

Carbon	1-Butyl-4-nitrobenzene	1-Butyl-2-nitrobenzene	1-Butyl-3-nitrobenzene
Aromatic C-NO ₂	~146.5	~149.0	~148.0
Aromatic C-Butyl	~148.0	~138.0	~143.0
Aromatic CH	~128.5, ~123.5	~124.0-133.0	~121.0-134.0
-CH ₂ - (benzylic)	~35.0	~33.0	~35.5
-CH ₂ -	~33.0	~31.0	~33.5
-CH ₂ -	~22.0	~22.5	~22.0
-CH ₃	~13.8	~13.9	~13.8

IR Spectroscopy Data (cm⁻¹)

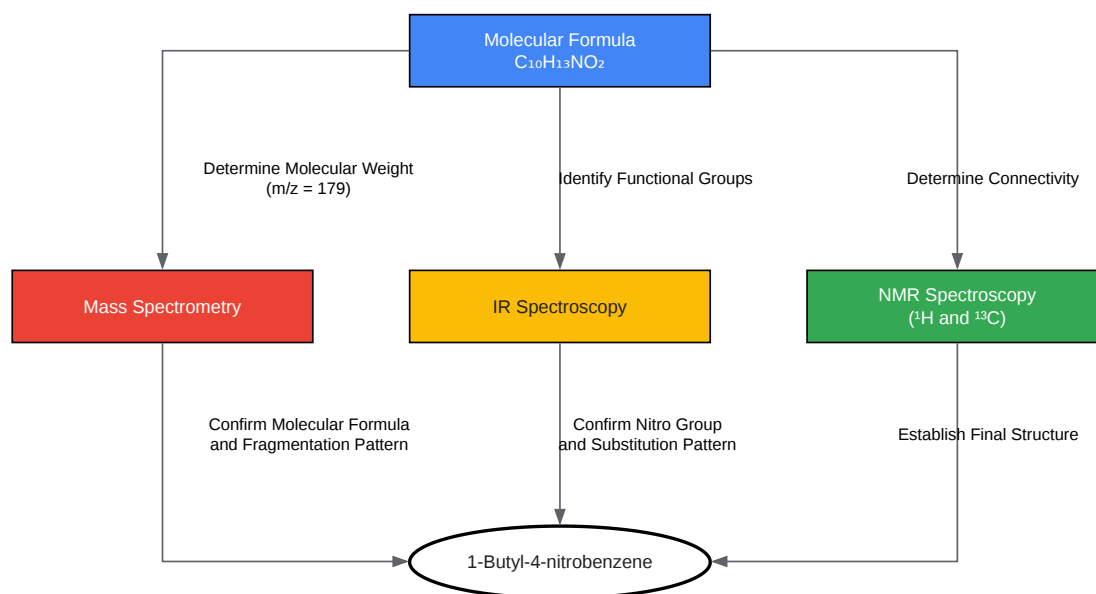
Functional Group	1-Butyl-4-nitrobenzene	1-Butyl-2-nitrobenzene	1-Butyl-3-nitrobenzene
Ar-NO ₂ (asymmetric)	~1520	~1525	~1530
Ar-NO ₂ (symmetric)	~1345	~1350	~1355
C-H (aromatic)	~3070	~3080	~3075
C-H (aliphatic)	~2960-2850	~2960-2850	~2960-2850
C=C (aromatic)	~1600, ~1480	~1605, ~1475	~1610, ~1485
Para-disubstitution	~850	-	-
Ortho-disubstitution	-	~745	-
Meta-disubstitution	-	-	~800, ~730

Mass Spectrometry Data (m/z)

Ion	1-Butyl-4-nitrobenzene	1-Butyl-2-nitrobenzene	1-Butyl-3-nitrobenzene
[M] ⁺	179	179	179
[M-NO ₂] ⁺	133	133	133
[M-C ₃ H ₇] ⁺	136	136	136
[C ₇ H ₇] ⁺ (tropylium)	91	91	91
Base Peak	136	133	136

Structural Elucidation Workflow

The structural elucidation of **1-butyl-4-nitrobenzene** from its molecular formula (C₁₀H₁₃NO₂) is a systematic process involving the interpretation of data from multiple spectroscopic techniques.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the structural elucidation of **1-butyl-4-nitrobenzene**.

Experimental Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Approximately 10-20 mg of the compound was dissolved in 0.6 mL of deuterated chloroform (CDCl₃) containing 0.03% tetramethylsilane (TMS) as an internal standard. The solution was transferred to a 5 mm NMR tube.
- **¹H NMR Spectroscopy:** ¹H NMR spectra were recorded on a 400 MHz spectrometer. Data was acquired with a spectral width of 16 ppm, a relaxation delay of 1.0 s, and 16 scans.

- **^{13}C NMR Spectroscopy:** ^{13}C NMR spectra were recorded on the same instrument at a frequency of 100 MHz. Spectra were obtained with a spectral width of 240 ppm, a relaxation delay of 2.0 s, and 1024 scans, using a proton-decoupled pulse sequence.

Infrared (IR) Spectroscopy

- **Sample Preparation:** A thin film of the neat liquid sample was prepared between two potassium bromide (KBr) plates.
- **Data Acquisition:** The IR spectrum was recorded using a Fourier Transform Infrared (FTIR) spectrometer. The spectrum was obtained by averaging 32 scans over the range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1} . A background spectrum of the clean KBr plates was recorded and subtracted from the sample spectrum.

Mass Spectrometry (MS)

- **Sample Introduction:** The sample was introduced into the mass spectrometer via a gas chromatograph (GC) equipped with a capillary column.
- **Ionization:** Electron Ionization (EI) was used at an electron energy of 70 eV.
- **Data Acquisition:** The mass spectrum was recorded over a mass-to-charge (m/z) range of 40-500 amu.

Interpretation and Comparison

^1H NMR: The ^1H NMR spectrum of **1-butyl-4-nitrobenzene** is the most distinct among the isomers. The para-substitution results in a simplified aromatic region with two doublets, a characteristic AA'BB' system, due to the symmetry of the molecule. In contrast, the ortho and meta isomers exhibit more complex multiplets in their aromatic regions due to the lower symmetry and different coupling patterns of the aromatic protons. The signals for the butyl group protons are similar across all three isomers, with slight variations in the chemical shift of the benzylic protons due to the different electronic environments.

^{13}C NMR: The ^{13}C NMR spectrum of **1-butyl-4-nitrobenzene** shows fewer signals in the aromatic region compared to its isomers, again due to its higher symmetry. Specifically, due to

the C_2 symmetry axis, only four aromatic carbon signals are observed. The ortho and meta isomers, being less symmetrical, display six distinct aromatic carbon signals.

IR Spectroscopy: The key differentiating feature in the IR spectra is the pattern of the C-H out-of-plane bending vibrations in the fingerprint region. **1-Butyl-4-nitrobenzene** shows a strong absorption band around 850 cm^{-1} , which is characteristic of para-disubstituted benzene rings. The ortho isomer exhibits a strong band around 745 cm^{-1} , while the meta isomer shows characteristic bands around 800 cm^{-1} and 730 cm^{-1} . The asymmetric and symmetric stretching vibrations of the nitro group are present in all three isomers in the expected regions.

Mass Spectrometry: The mass spectra of all three isomers show a molecular ion peak at m/z 179, confirming the molecular formula. The fragmentation patterns are similar, with major fragments corresponding to the loss of the nitro group ($[M-\text{NO}_2]^+$ at m/z 133) and cleavage of the butyl chain. A prominent peak at m/z 136, corresponding to the loss of a propyl radical ($[M-\text{C}_3\text{H}_7]^+$), is often the base peak for the para and meta isomers, indicating a stable benzylic cation. For the ortho isomer, the loss of the nitro group can be more favorable. The presence of a tropylium ion fragment at m/z 91 is also common.

By combining the information from these spectroscopic techniques, the unambiguous structural elucidation of **1-butyl-4-nitrobenzene** is achieved, and its distinction from its ortho and meta isomers is clearly established.

- To cite this document: BenchChem. [Structural Elucidation of 1-Butyl-4-nitrobenzene: A Spectroscopic Comparison]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1266289/docs#structural-elucidation-of-1-butyl-4-nitrobenzene-a-spectroscopic-comparison\]](https://www.benchchem.com/product/b1266289/docs#structural-elucidation-of-1-butyl-4-nitrobenzene-a-spectroscopic-comparison)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)